

BMS-193884 storage and handling guidelines

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Compound of Interest

Compound Name: BMS-193884

Cat. No.: B1667177

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BMS-193884 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **BMS-193884**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **BMS-193884** upon receipt?

A1: For long-term stability, the lyophilized powder of **BMS-193884** should be stored at -20°C for up to three years or at 4°C for up to two years.^[1] For short-term storage, such as during shipping, room temperature is acceptable.^[2]

Q2: What is the recommended solvent for reconstituting **BMS-193884**?

A2: Dimethyl sulfoxide (DMSO) is a commonly used solvent for dissolving **BMS-193884** to create stock solutions.^{[3][4]}

Q3: What are the recommended storage conditions for **BMS-193884** stock solutions?

A3: Once dissolved, stock solutions should be stored as aliquots in tightly sealed vials. For optimal stability, store at -80°C for up to six months or at -20°C for up to one month.^[1] It is generally recommended to use fresh solutions and avoid long-term storage in solution whenever possible.

Q4: Can I store **BMS-193884** solutions at 4°C?

A4: Storing stock solutions at 4°C is not recommended for extended periods. For short-term use (within the same day), this may be acceptable, but for longer-term storage, freezing at -20°C or -80°C is necessary to maintain stability.[1]

Q5: What personal protective equipment (PPE) should I use when handling **BMS-193884**?

A5: When handling **BMS-193884**, it is important to use standard personal protective equipment. This includes a lab coat, safety glasses with side shields, and chemical-resistant gloves. Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of the powder or aerosolized solutions.[5]

Storage Condition Summary

The following table summarizes the recommended storage conditions for **BMS-193884** in both solid and solution forms.

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	Up to 3 years[1]
4°C	Up to 2 years[1]	
Room Temperature	Short-term (e.g., shipping)[2]	
In Solvent (DMSO)	-80°C	Up to 6 months[1]
-20°C	Up to 1 month[1]	

Experimental Protocols

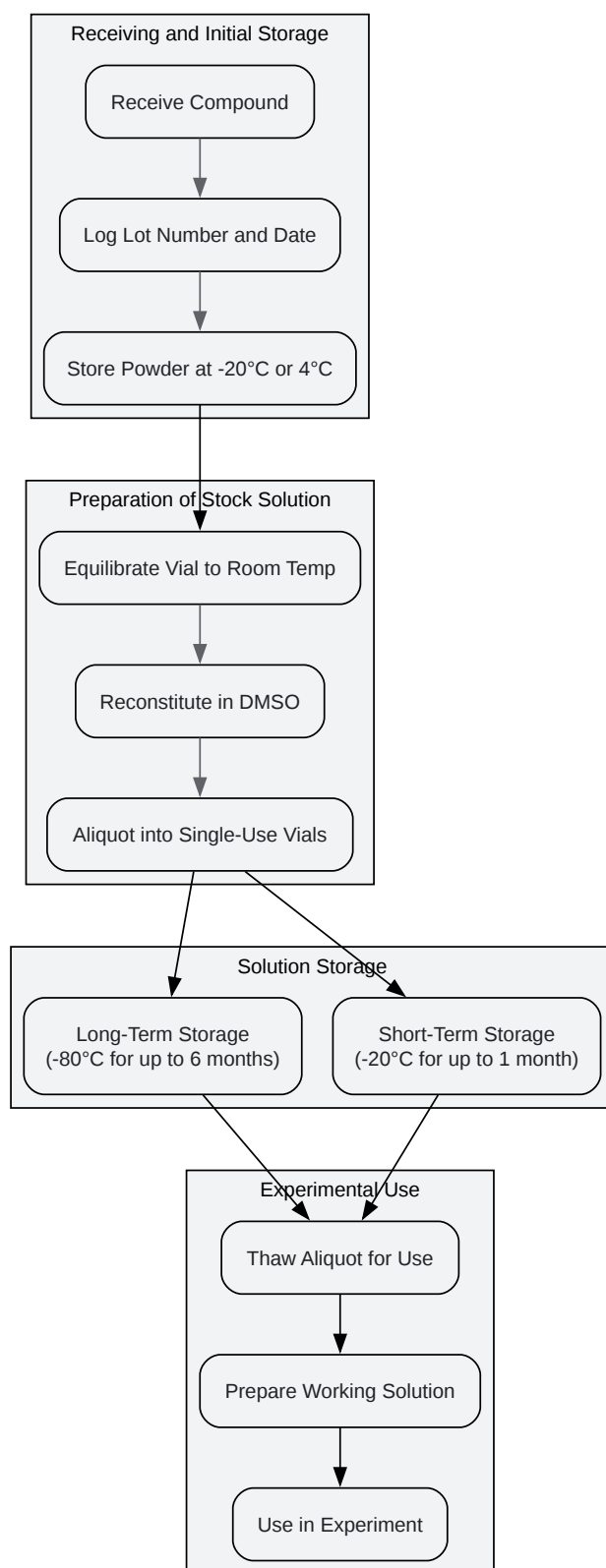
Protocol for Reconstitution and Aliquoting of **BMS-193884**

This protocol outlines the steps for preparing a stock solution of **BMS-193884**.

- **Equilibration:** Before opening, allow the vial of solid **BMS-193884** to equilibrate to room temperature for at least 60 minutes. This prevents condensation from forming inside the vial, which could affect the stability of the compound.

- **Solvent Addition:** In a sterile environment, add the desired volume of DMSO to the vial to achieve the target concentration.
- **Dissolution:** Gently vortex or sonicate the vial until the solid is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in tightly sealed, cryo-compatible vials. This minimizes the number of freeze-thaw cycles for the stock solution.
- **Storage:** Store the aliquots at -80°C for long-term storage or at -20°C for shorter-term storage, as detailed in the table above.

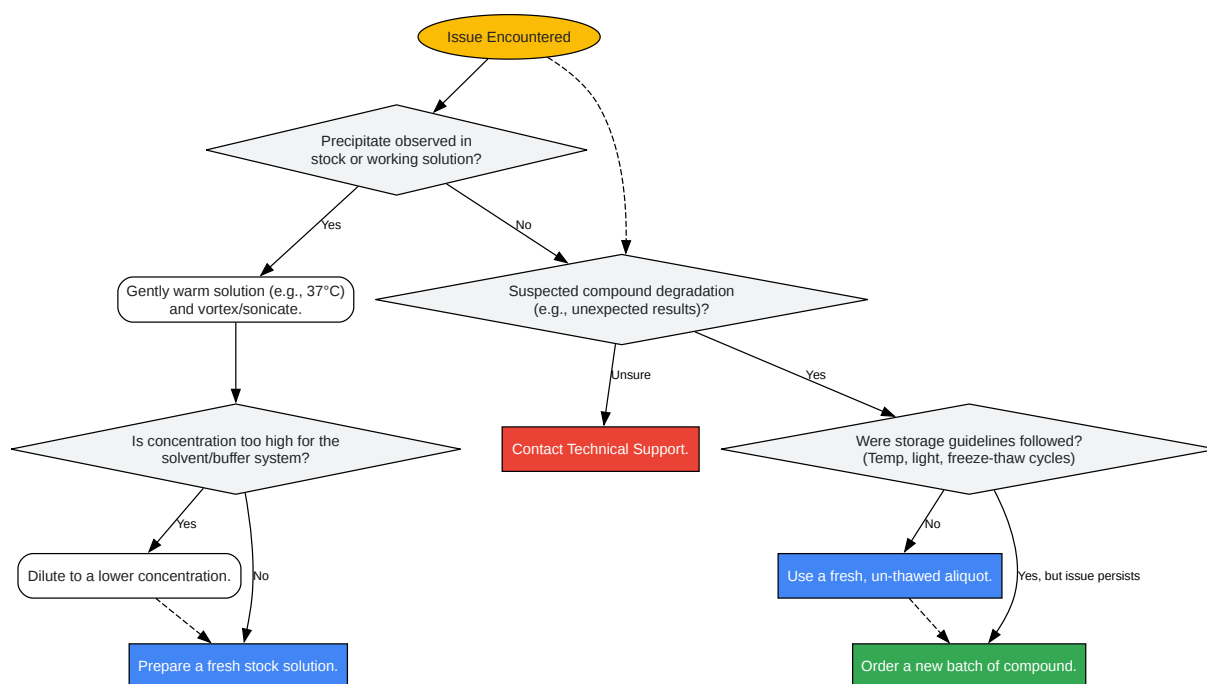
Visualized Workflows and Guides



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Caption: Workflow for handling **BMS-193884** from receipt to experimental use.

Troubleshooting Guide



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Caption: Troubleshooting guide for common issues with **BMS-193884** solutions.

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